

Technical Guide to the Certificate of Analysis and Purity of Omeprazole-d3 Sulfone

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Compound of Interest		
Compound Name:	Omeprazole-d3 Sulfone	
Cat. No.:	B602692	Get Quote

This technical guide provides a comprehensive overview of the Certificate of Analysis (CoA) and purity assessment of **Omeprazole-d3 Sulfone**, a deuterated analog of an Omeprazole metabolite. This document is intended for researchers, scientists, and drug development professionals who require a thorough understanding of the analytical characterization of this stable isotope-labeled compound.

Certificate of Analysis (CoA) Data

A Certificate of Analysis for **Omeprazole-d3 Sulfone** provides critical information regarding its identity, purity, and quality. The following table summarizes typical data found on a CoA for this compound, compiled from various sources.



Parameter	Typical Specification	Example Data	Analytical Method
Appearance	White to off-white solid	White solid[1][2][3][4]	Visual Inspection
Purity (Chemical)	≥95%	99.5%[1][4]	High-Performance Liquid Chromatography (HPLC)
Isotopic Purity (Deuterium)	≥98% atom D	99% atom D[1][2][3][4]	Mass Spectrometry (MS) or Nuclear Magnetic Resonance (NMR)
Identity	Conforms to structure	Conforms	¹ H-NMR, MS[1][2]
Molecular Formula	C17H16D3N3O4S	C17H16D3N3O4S[5]	Elemental Analysis or High-Resolution Mass Spectrometry (HRMS)
Molecular Weight	364.43 g/mol	364.43[5]	Mass Spectrometry (MS)
CAS Number	1189891-71-1	1189891-71-1[5][6][7]	-
Storage Conditions	-20°C, protect from light	Store at -20°C in a dry place away from direct sunlight.[1][5]	-

Experimental Protocols

The determination of purity and identity of **Omeprazole-d3 Sulfone** requires a combination of analytical techniques.[8][9] The following sections detail the methodologies for the key experiments.

2.1. High-Performance Liquid Chromatography (HPLC) for Chemical Purity

A stability-indicating reverse-phase HPLC method is a common approach for determining the chemical purity of Omeprazole and its related substances, including the sulfone derivative.[10]



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- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A C8 or C18 column (e.g., 125 mm x 4.6 mm, 5 μm particle size) is often used.[11]
- Mobile Phase: A gradient elution is typically employed. For example:
 - Mobile Phase A: A buffer solution such as 10 mM ammonium acetate in water.[10]
 - Mobile Phase B: An organic solvent mixture like methanol and acetonitrile.[10]
- Flow Rate: A typical flow rate is 0.8 to 1.0 mL/min.[10][11]
- Column Temperature: Maintained at a constant temperature, for instance, 25°C.[10]
- Detection: UV detection at a wavelength of 280 nm or 305 nm.[10]
- Sample Preparation: The Omeprazole-d3 Sulfone sample is accurately weighed and dissolved in a suitable solvent, such as a mixture of the mobile phase components, to a known concentration.
- Data Analysis: The purity is calculated based on the area percentage of the main peak relative to the total area of all peaks in the chromatogram.
- 2.2. Mass Spectrometry (MS) for Identity and Isotopic Purity

Mass spectrometry is a crucial technique for confirming the molecular weight and assessing the isotopic purity of deuterated compounds.[9] Electrospray Ionization (ESI) is a common ionization source for this type of analysis.

- Instrumentation: A mass spectrometer, often coupled with a liquid chromatograph (LC-MS).
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Data Acquisition: The instrument is set to scan a mass-to-charge (m/z) range that includes
 the expected molecular ion of Omeprazole-d3 Sulfone. For example, a peak at m/z =
 381.14 would correspond to the [M+H]+ of a related Omeprazole-d3 Sulfone N-Oxide.[1]



- Sample Preparation: The sample is dissolved in a suitable solvent (e.g., methanol or acetonitrile) and infused into the mass spectrometer.
- Data Analysis: The resulting mass spectrum is analyzed to confirm the presence of the
 expected molecular ion peak. The isotopic distribution is examined to determine the degree
 of deuterium incorporation by comparing the relative intensities of the peaks corresponding
 to the d0, d1, d2, and d3 species.[9]
- 2.3. Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

NMR spectroscopy provides detailed information about the molecular structure and is used to confirm the position of deuterium labeling.[9]

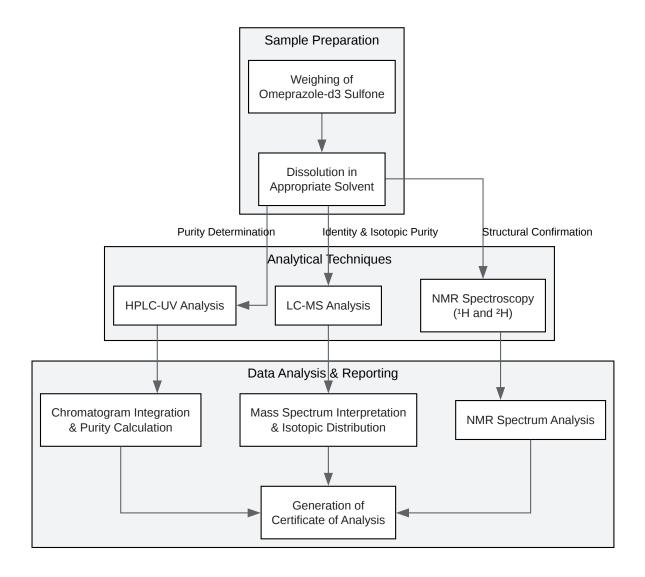
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or 600 MHz).
- ¹H-NMR (Proton NMR):
 - Purpose: To confirm the overall structure and the absence of protons at the deuterated positions.
 - Sample Preparation: The sample is dissolved in a deuterated solvent (e.g., DMSO-d₆ or CDCl₃).[1][12]
 - Data Analysis: The ¹H-NMR spectrum is compared to that of the non-deuterated standard.
 The disappearance or significant reduction of the signal corresponding to the methoxy group protons confirms successful deuteration.[9]
- ²H-NMR (Deuterium NMR):
 - Purpose: To directly detect the deuterium nuclei and confirm their chemical environment.
 - Sample Preparation: Similar to ¹H-NMR.
 - Data Analysis: The presence of a signal in the ²H-NMR spectrum at the expected chemical shift confirms the presence and location of the deuterium atoms.[9]

Visualizations



3.1. Experimental Workflow for Purity Analysis

The following diagram illustrates a typical workflow for the comprehensive analysis of **Omeprazole-d3 Sulfone** purity.



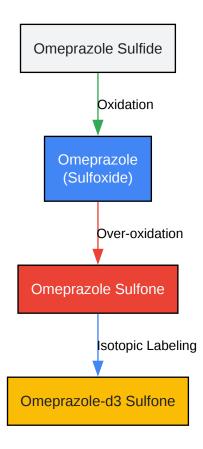
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Caption: Workflow for the analytical characterization of **Omeprazole-d3 Sulfone**.



3.2. Relationship between Omeprazole and Related Substances

This diagram shows the relationship between Omeprazole and its key impurities, including the sulfone derivative. The formation of Omeprazole Sulfone is often a result of over-oxidation during the synthesis of Omeprazole.[12][13][14]



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Caption: Synthetic relationship of Omeprazole and its sulfone derivatives.

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